

# Spectroscopic Profile of 3-Ethyl-2,3-dimethylhexane: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **3-Ethyl-2,3-dimethylhexane**

Cat. No.: **B12650784**

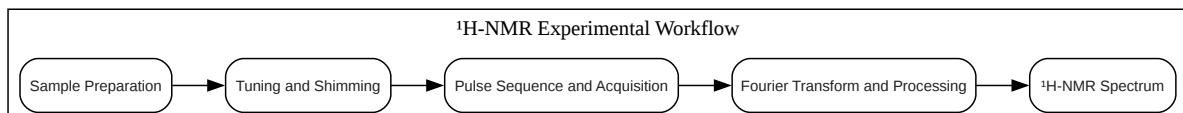
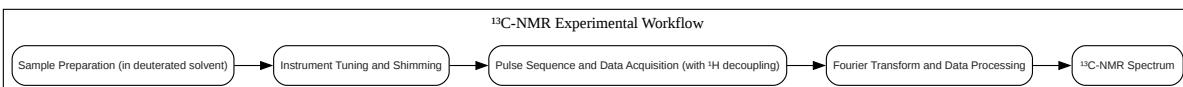
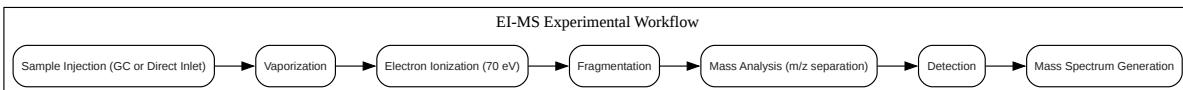
[Get Quote](#)

## Introduction

**3-Ethyl-2,3-dimethylhexane** is a saturated acyclic hydrocarbon with the chemical formula  $C_{10}H_{22}$  and a molecular weight of 142.28 g/mol .<sup>[1]</sup> As a branched-chain alkane, its structural elucidation and characterization are paramount for various applications in chemical research and development, including its potential use as a reference compound in fuel and lubricant analysis. This technical guide provides a comprehensive overview of the predicted spectroscopic data for **3-Ethyl-2,3-dimethylhexane**, focusing on Mass Spectrometry (MS), Carbon-13 Nuclear Magnetic Resonance ( $^{13}C$ -NMR), and Proton Nuclear Magnetic Resonance ( $^1H$ -NMR) spectroscopy. In the absence of publicly available experimental spectra, this guide leverages established principles of spectroscopic interpretation for alkanes to provide a robust, predicted spectroscopic profile. This document is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the spectroscopic properties of this molecule.

## Molecular Structure and Isomerism

**3-Ethyl-2,3-dimethylhexane** belongs to the large family of decane isomers. Its structure features a hexane backbone with two methyl groups at positions 2 and 3, and an ethyl group at position 3. This specific arrangement of substituents gives rise to a chiral center at the C3 position, meaning the molecule can exist as two enantiomers.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Ethyl-2,3-dimethylhexane | C10H22 | CID 521418 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of 3-Ethyl-2,3-dimethylhexane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12650784#spectroscopic-data-for-3-ethyl-2-3-dimethylhexane>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)